

An In-depth Technical Guide to the Physical Properties of 1,3-Diethylbenzene

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Compound of Interest

Compound Name: 1,3-Diethylbenzene

Cat. No.: B091504

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This technical guide provides a comprehensive overview of the core physical properties of **1,3-diethylbenzene**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy comparison and understanding of its fundamental physicochemical characteristics.

Core Physical and Chemical Properties

1,3-Diethylbenzene is a colorless liquid with an aromatic odor.^[1] It is an organic compound with the chemical formula C₁₀H₁₄.^{[2][3]} Structurally, it consists of a benzene ring substituted with two ethyl groups at the meta positions. This compound is also known by its synonyms m-diethylbenzene and meta-diethylbenzene.^[3] It is important to note that **1,3-diethylbenzene** is flammable and can form explosive mixtures with air.^[1]

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **1,3-diethylbenzene**, compiled from various sources for easy reference and comparison.

Property	Value	Conditions
Molecular Weight	134.22 g/mol	
Density	0.864 g/mL	at 20 °C
	0.8602 g/mL	at 20 °C/4 °C[2]
Boiling Point	181.1 °C	[2]
	182 °C	[4]
	181.7 °C	at 760 mmHg[5][6]
Melting Point	-83.9 °C	[2]
	-84 °C	[4][7][8]
Refractive Index	1.4955	at 20 °C/D[1][2]
	1.496	n ₂₀ /D[9][10]
	1.50	
Solubility in Water	24 mg/L	at 25 °C
Insoluble	[1]	
Vapor Pressure	1 mm Hg	at 20.7 °C (for isomeric mixture)[2]
	1.13 mm Hg	[11]
	1.15 mmHg	at 25°C[5][6]
	1.20 mm Hg	at 25 °C[12]
Viscosity	1.24 x 10 ⁻² Pa·s	at 189.26 K[1][2]
Flash Point	56 °C	[2]
	50.6 °C	[5][6]
	50 °C	[4][8]
Autoignition Temperature	806 °F (430 °C)	(for diethylbenzene)[1][2]

Experimental Protocols

The following sections detail generalized experimental methodologies for determining some of the key physical properties listed above.

Determination of Density of a Liquid

The density of a liquid can be determined by measuring the mass of a known volume of the substance.[\[13\]](#)

Apparatus:

- Graduated cylinder or pycnometer (density bottle)[\[13\]](#)
- Electronic balance[\[13\]](#)

Procedure:

- Measure the mass of a clean, dry graduated cylinder or pycnometer.[\[14\]](#)
- Add a specific volume of **1,3-diethylbenzene** to the graduated cylinder or fill the pycnometer completely.
- Record the volume of the liquid. When using a graduated cylinder, read the volume from the bottom of the meniscus.[\[14\]](#)
- Measure the total mass of the container with the liquid.
- Subtract the mass of the empty container to find the mass of the liquid.
- Calculate the density using the formula: Density = Mass / Volume.[\[13\]](#)
- For higher accuracy, the experiment should be repeated multiple times and the average value taken.[\[13\]](#) The temperature of the liquid should be recorded as density is temperature-dependent.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Apparatus:

- Heating mantle or oil bath
- Boiling flask
- Condenser
- Thermometer
- Boiling chips

Procedure:

- Place a volume of **1,3-diethylbenzene** into the boiling flask and add a few boiling chips to ensure smooth boiling.
- Set up a distillation apparatus with the flask, condenser, and a collection vessel.
- Insert a thermometer into the neck of the boiling flask, ensuring the bulb is just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature at which the liquid boils and a steady stream of condensate is observed in the condenser. This temperature is the boiling point.
- The atmospheric pressure should be recorded as the boiling point is dependent on pressure.

Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. It is a characteristic property of a substance.

Apparatus:

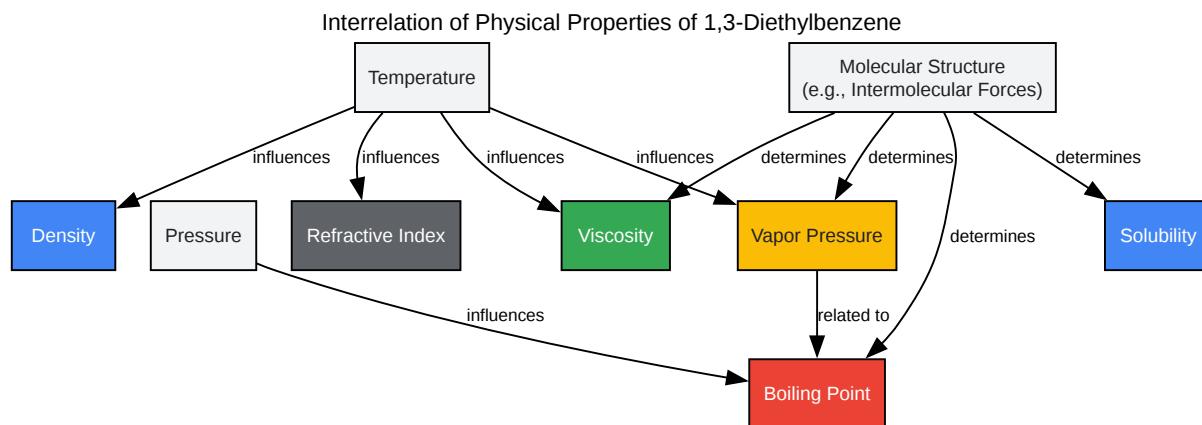
- Abbe refractometer or a Michelson interferometer-based setup.[15]

Procedure (using an Abbe refractometer):

- Ensure the prism of the refractometer is clean and dry.
- Apply a few drops of **1,3-diethylbenzene** to the surface of the prism.
- Close the prism assembly.
- Look through the eyepiece and adjust the control knob to bring the dividing line between the light and dark fields into the center of the crosshairs.
- Adjust the compensator to remove any color fringe and sharpen the dividing line.
- Read the refractive index value from the scale.
- The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Logical Relationships of Physical Properties

The physical properties of a substance are interconnected. For instance, temperature influences density, vapor pressure, and viscosity. The following diagram illustrates some of these logical relationships.



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Caption: Logical flow of how fundamental parameters influence the physical properties of **1,3-diethylbenzene**.

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